

A Technical Guide to the Physicochemical Properties of 1-Bromoadamantane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Bromoadamantane**

Cat. No.: **B121549**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of **1-bromoadamantane**, a key intermediate in the synthesis of various pharmaceuticals and advanced materials. Understanding these fundamental physical properties is crucial for its purification, handling, and application in further chemical reactions. This document outlines the established values for these properties, details the experimental methodologies for their determination, and provides context on their significance.

Core Physicochemical Data

The melting and boiling points of **1-bromoadamantane** are critical parameters for its characterization and are summarized below. These values have been consistently reported across various chemical suppliers and databases.

Physical Property	Value	Units
Melting Point	116 - 120	°C
241 - 248	°F	
389.15 - 393.15	K	
Boiling Point	226	°C
439	°F	
499.15	K	

Significance in Research and Development

1-Bromoadamantane serves as a bulky, lipophilic building block in medicinal chemistry and materials science.^[1] Its adamantane cage structure imparts unique properties to target molecules, including increased metabolic stability and enhanced binding to specific receptors. The melting point is a crucial indicator of purity; a sharp melting point range is characteristic of a pure compound, while impurities typically cause a depression and broadening of this range.^{[2][3][4]} The boiling point is essential for purification by distillation, although its high value often leads to the use of vacuum distillation to prevent decomposition.

Experimental Protocols for Determination

While specific experimental reports detailing the determination of **1-bromoadamantane**'s melting and boiling points are not readily available, the following are standard and widely accepted methodologies for such crystalline organic compounds.

Melting Point Determination by Capillary Method

The capillary method is the most common technique for determining the melting point of a crystalline solid like **1-bromoadamantane**.^{[2][5]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)

- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- A small sample of dry, crystalline **1-bromoadamantane** is finely ground using a mortar and pestle.[4]
- The open end of a capillary tube is tapped into the powdered sample.[3]
- The tube is inverted and tapped gently to pack the solid into the closed end, aiming for a sample height of 1-2 mm.[3][6]
- The loaded capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.[2]
- The sample is heated at a steady rate. For an unknown sample, a rapid initial heating can determine an approximate melting range.[2][4]
- A second, more precise measurement is then performed with a fresh sample, heating slowly (approximately 1-2°C per minute) as the temperature approaches the expected melting point.[2][3]
- The melting range is recorded from the temperature at which the first droplet of liquid is observed to the temperature at which the last crystal melts.[6]

Boiling Point Determination by Distillation Method

For a non-volatile solid with a high boiling point like **1-bromoadamantane**, distillation is a suitable method for boiling point determination, often performed under reduced pressure.

Apparatus:

- Distillation flask

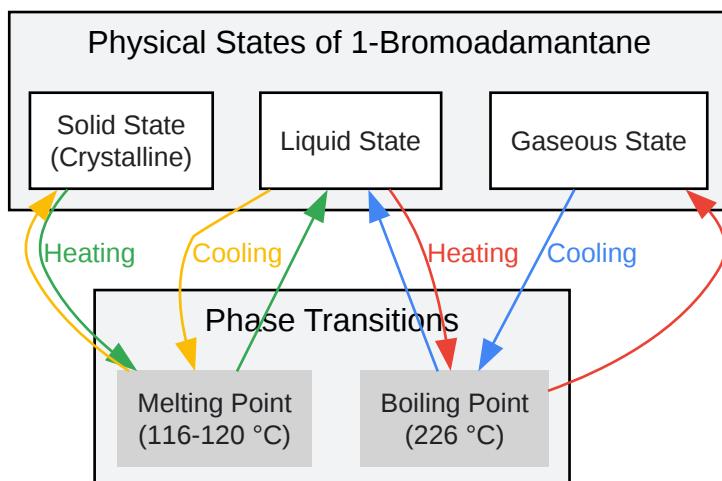
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle
- Boiling chips or magnetic stirrer
- Vacuum source (for vacuum distillation)

Procedure:

- A sample of **1-bromoadamantane** (at least 5 mL, if available in liquid form or melted) is placed in the distillation flask along with boiling chips or a stir bar to ensure smooth boiling.
- The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor that is in equilibrium with the liquid.
- The flask is heated gently.
- The temperature is recorded when the liquid is boiling and a stable temperature is observed on the thermometer as the vapor condenses and collects in the receiving flask. This stable temperature is the boiling point.
- It is crucial to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.[\[7\]](#)[\[8\]](#)

Logical Relationship of Physical States

The physical state of **1-bromoadamantane** is directly dependent on its temperature relative to its melting and boiling points. The following diagram illustrates this relationship.



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Caption: Phase transitions of **1-bromoadamantane** with temperature.

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 1-Bromoadamantane]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b121549#1-bromoadamantane-melting-point-and-boiling-point>]

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